

In Vivo Effects of GW542573X on Long-Term Memory: A Technical Guide

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Compound of Interest

Compound Name: GW542573X

Cat. No.: B1672468

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vivo effects of **GW542573X**, a small conductance Ca²⁺-activated K⁺ (SK) channel activator, on long-term memory. The information presented is based on preclinical studies and is intended to inform researchers and professionals in the field of neuroscience and drug development.

Core Concepts: SK Channels and Long-Term Memory

Small conductance Ca²⁺-activated K⁺ (SK) channels are critical regulators of neuronal excitability.^{[1][2]} Comprised of SK1, SK2, and SK3 subunits, these channels are activated by intracellular calcium, leading to potassium efflux and membrane hyperpolarization. This hyperpolarization makes it more difficult for a neuron to fire an action potential, thereby modulating synaptic plasticity, a cellular mechanism underlying learning and memory.^[1]

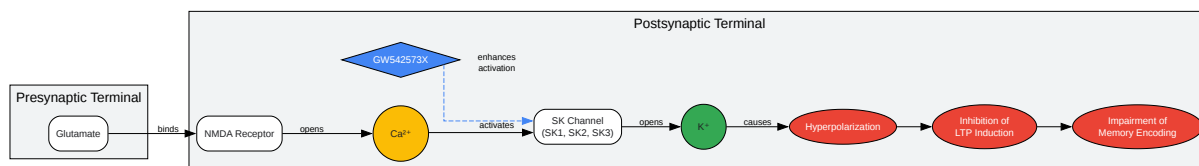
Long-term potentiation (LTP), a persistent strengthening of synapses, is widely considered a cellular correlate of long-term memory. The activation of SK channels can inhibit the induction of LTP, while their blockade can facilitate it.^[3] Therefore, pharmacological modulation of SK channels presents a potential avenue for influencing long-term memory.

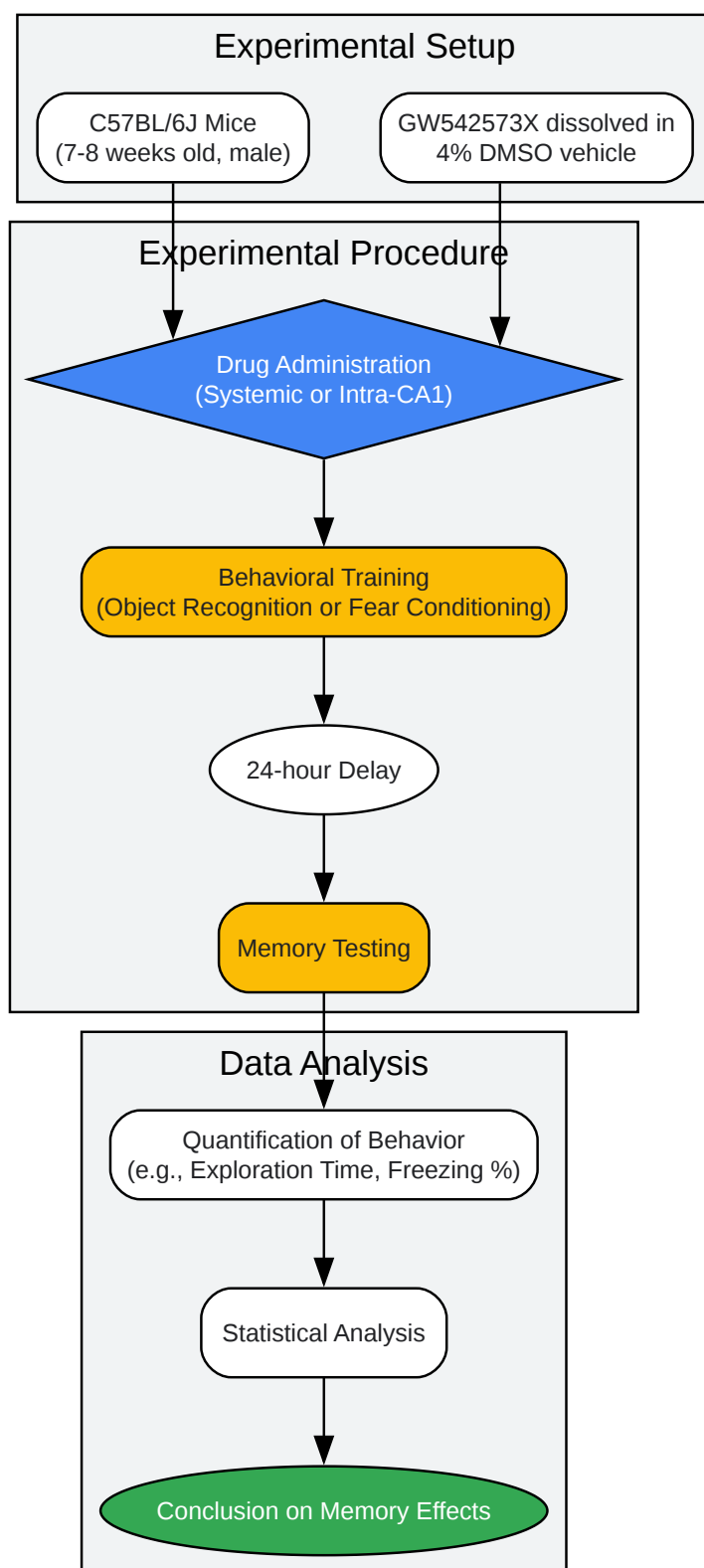
GW542573X: A Modulator of SK Channels

GW542573X is a novel compound that acts as an activator of SK channels. Notably, it shows greater activation of SK1-containing channels, while also activating SK2 and SK3 subunits.[1] [2] Its effects on long-term memory have been investigated in preclinical models, providing insights into the role of SK channel activation in memory processes.

Signaling Pathway of SK Channel Activation

The following diagram illustrates the signaling pathway affected by **GW542573X**. Increased intracellular calcium, resulting from synaptic activity (e.g., NMDA receptor activation), leads to the opening of SK channels. **GW542573X** enhances this process, leading to neuronal hyperpolarization.





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